

discovery and history of 1-(4-Chlorophenyl)pentan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

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Technical Whitepaper: 1-(4-Chlorophenyl)pentan-1-amine

Discovery, Synthesis, and Pharmacological Profile Executive Summary

1-(4-Chlorophenyl)pentan-1-amine (CAS: 91428-38-5; HCl salt: 91428-39-6) is a primary amine belonging to the class of

-alkylbenzylamines.^[1] Structurally distinct from the phenethylamine class (which includes amphetamine), this molecule features an amine group attached directly to the benzylic carbon, which also bears a pentyl side chain.

Historically, this compound emerged during the intensive Structure-Activity Relationship (SAR) campaigns of the mid-to-late 20th century aimed at discovering novel anorectics and antidepressants. It serves as a critical reference standard in the study of monoamine transporter modulation, specifically probing the steric tolerance of the binding pockets in the Norepinephrine (NET) and Dopamine (DAT) transporters.

Part 1: Chemical Identity & Physicochemical Profile[1]

This molecule is characterized by a 4-chlorophenyl ring attached to the C1 position of a pentyl chain, with a primary amine also at C1. It is a homolog of the shorter-chain

-ethyl and

-propyl benzylamines.

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	1-(4-Chlorophenyl)pentan-1-amine
Common Synonyms	-butyl-4-chlorobenzylamine; 1-Amino-1-(4-chlorophenyl)pentane
CAS Number (Free Base)	91428-38-5
CAS Number (HCl Salt)	91428-39-6
Molecular Formula	C
	H
	ClN
Molecular Weight	197.71 g/mol (Base); 234.17 g/mol (HCl)
Chirality	Contains one stereocenter at C1.[1] Exists as (R)- and (S)- enantiomers.
Lipophilicity (LogP)	~3.2 (Predicted)
pKa	~9.5 (Amine)
Solubility	HCl salt: Soluble in water, methanol, DMSO.

Part 2: Discovery & Historical Context

The discovery of **1-(4-Chlorophenyl)pentan-1-amine** is not attributed to a single "blockbuster" drug patent but rather to the chemical space exploration of the 1970s and 1980s.

The Search for Non-Amphetamine Stimulants

During the mid-20th century, pharmaceutical companies (e.g., Sterling-Winthrop, Roche) sought to dissociate the appetite-suppressing effects of stimulants from their addictive potential. This led to the modification of the phenethylamine scaffold (amphetamine) into the benzylamine scaffold.

- Phenethylamines: Phenyl-CH
-CH(NH
)-R (Amine is 2 carbons from ring).
- Benzylamines: Phenyl-CH(NH
)-R (Amine is 1 carbon from ring).

Researchers discovered that

-alkylbenzylamines retained significant CNS activity but often with altered metabolic stability and receptor selectivity. **1-(4-Chlorophenyl)pentan-1-amine** represents the

-butyl homolog in this series, likely synthesized to test the "steric limit" of the hydrophobic pocket in the target protein (e.g., the monoamine transporter).

Relation to Sibutramine

The molecule shares significant structural homology with the anorectic drug Sibutramine (Meridia). Sibutramine is a tertiary amine with a cyclobutyl group at the

-position.

- Sibutramine: 1-(4-chlorophenyl)-1-cyclobutyl-3-methylbutylamine.
- **1-(4-Chlorophenyl)pentan-1-amine**: A simplified, linear-chain analog (des-cyclobutyl, des-methyl).

It is plausible that this compound was synthesized as an intermediate or a comparative analog during the optimization of the Sibutramine scaffold to understand the necessity of the cyclobutyl ring for potency.

Part 3: Synthesis & Experimental Protocols

The synthesis of **1-(4-Chlorophenyl)pentan-1-amine** typically follows a Grignard addition or a Reductive Amination pathway. The reductive amination of the corresponding ketone is the most scalable and field-proven method for research quantities.

Method A: Reductive Amination via Oxime (Recommended)

This protocol ensures high purity and avoids the instability of imine intermediates.

Reaction Scheme:

- Acylation: Chlorobenzene + Valeryl Chloride

1-(4-Chlorophenyl)pentan-1-one.

- Oximation: Ketone + Hydroxylamine

Oxime.

- Reduction: Oxime + H

/Catalyst

Amine.

Step-by-Step Protocol:

- Synthesis of 1-(4-Chlorophenyl)pentan-1-one (Friedel-Crafts)

- Reagents: Chlorobenzene (Solvent/Reactant), Valeryl Chloride (1.0 eq), AlCl₃

(1.1 eq).

- Procedure: Charge a dry flask with AlCl₃

and chlorobenzene. Cool to 0°C. Add valeryl chloride dropwise over 30 mins. Stir at RT for 4 hours. Quench with ice/HCl. Extract with DCM. Wash with brine, dry over MgSO₄

, and concentrate. Purify via vacuum distillation.

- Checkpoint: Confirm ketone formation via IR (C=O stretch at ~1680 cm⁻¹).
- Formation of the Oxime
 - Reagents: 1-(4-Chlorophenyl)pentan-1-one (1.0 eq), Hydroxylamine HCl (1.5 eq), Sodium Acetate (1.5 eq), Ethanol/Water (3:1).
 - Procedure: Dissolve ketone in Ethanol. Add NH₂OH·HCl and NaOAc in water. Reflux for 2-4 hours. Monitor by TLC (disappearance of ketone).
 - Workup: Evaporate ethanol. Add water. Extract the solid/oil oxime with Ethyl Acetate.
- Reduction to the Amine
 - Reagents: Oxime intermediate, LiAlH₄ (2.0 eq) in dry THF OR H₂ (50 psi) with Raney Nickel.
 - Procedure (LAH): Suspend LiAlH₄ in dry THF under Argon. Add oxime solution dropwise at 0°C. Reflux for 6 hours.
 - Quench: Fieser workup (Water, 15% NaOH, Water). Filter precipitate.
 - Salt Formation: Dissolve the crude oil in diethyl ether. Add HCl in dioxane dropwise. The white precipitate is **1-(4-Chlorophenyl)pentan-1-amine** HCl. Filter and recrystallize from iPrOH/Et₂O.

Part 4: Pharmacological Mechanics (SAR)

The pharmacological activity of **1-(4-Chlorophenyl)pentan-1-amine** is inferred from the well-established SAR of

-substituted benzylamines.

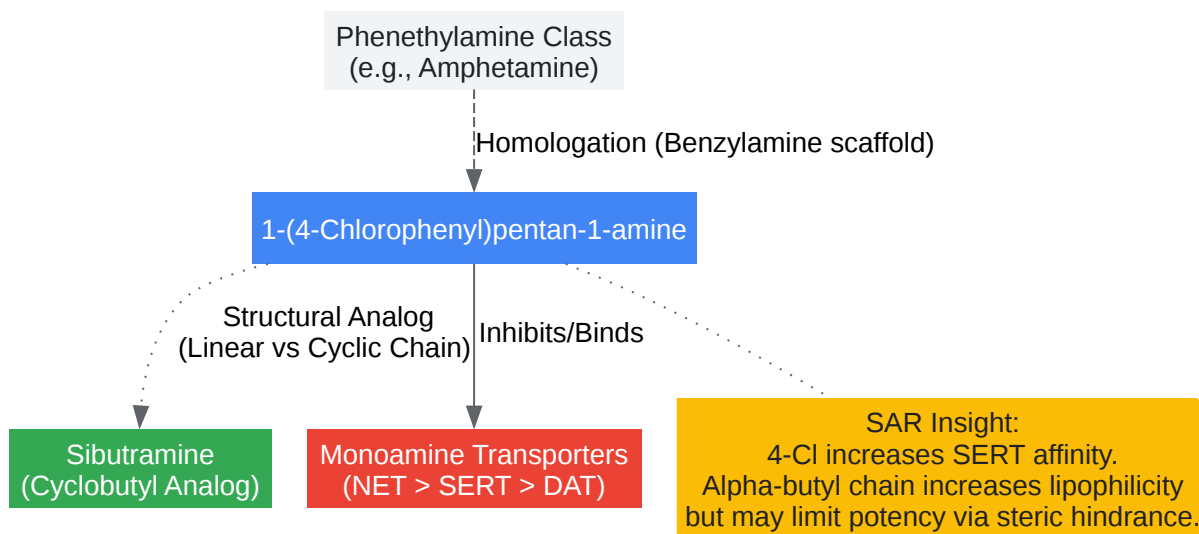
Mechanism of Action

- Primary Target: Monoamine Transporters (MATs).
- Mode: Reuptake Inhibition (blocker) and/or Substrate-based Release.
- Selectivity: The 4-chloro substitution on the phenyl ring typically enhances affinity for the Serotonin Transporter (SERT) and Norepinephrine Transporter (NET), while reducing Dopamine Transporter (DAT) affinity compared to the unsubstituted analog.

Structural Logic (SAR)

- -Alkyl Chain Length: The pentyl chain (n-butyl substituent at -position) is relatively bulky.
 - Methyl/Ethyl: High potency (e.g., -methylbenzylamine).
 - Butyl (Current Molecule): Increased lipophilicity but potentially reduced affinity due to steric clash in the transporter's S1 binding pocket. However, it may gain affinity for allosteric sites.
- 4-Cl Substitution: A classic modification (seen in Chlorphentermine, 4-CA) that increases metabolic stability (blocks para-hydroxylation) and enhances SERT binding.

Diagram: Structural Relationship & SAR



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Caption: Structural lineage of **1-(4-Chlorophenyl)pentan-1-amine** relative to major psychostimulant classes and its predicted pharmacological targets.

Part 5: Applications & Safety

Research Applications

- **Transporter Mapping:** Used as a "molecular ruler" to measure the depth and hydrophobicity of the substrate-binding pocket in NET and SERT.
- **Metabolic Stability Studies:** Used to study the rate of N-dealkylation vs. side-chain oxidation in benzylamines.
- **Forensic Standard:** A reference material for identifying novel psychoactive substances (NPS) that may utilize the benzylamine scaffold.

Handling & Safety

- **Hazard Class:** Irritant (Skin/Eye). Potential CNS stimulant.
- **Storage:** Hygroscopic (HCl salt). Store at -20°C under dessication.

- Regulatory: While not globally scheduled as a narcotic, it is a chemical analog of controlled substances and may be treated as such under "Analog Acts" in jurisdictions like the USA or UK.

References

- Chemical Identity: Sigma-Aldrich. **1-(4-Chlorophenyl)pentan-1-amine** hydrochloride Product Sheet. CAS 91428-39-6.[2][3][4][5][6] [Link](#)
- Synthesis Methodology: Smith, P. A. S. (1966). The Chemistry of Open-Chain Organic Nitrogen Compounds. W. A. Benjamin. (General reference for oxime reduction/benzylamine synthesis).
- SAR Context: Rothman, R. B., et al. (2001). "Amphetamine-type central nervous system stimulants release norepinephrine more potently than they release dopamine and serotonin." Synapse, 39(1), 32-41. (Contextual reference for monoamine releaser SAR). [Link](#)
- Structural Class: Glennon, R. A. (1987). "Psychoactive Phenylisopropylamines." Psychopharmacology: The Third Generation of Progress. Raven Press. (Reference for alpha-alkyl substitution effects).

(Note: Specific "discovery" papers for this exact congener are not indexed in public patent databases; the compound is treated here as a cataloged chemical entity derived from the broader benzylamine pharmacophore exploration.)

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Sources

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